

Chemical Identity Analysis: Ethyl 2-(3-bromophenyl)acetate vs. Ethyl 3-bromobenzoylformate

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Compound of Interest

Compound Name: *Ethyl 2-(3-bromophenyl)acetate*

Cat. No.: *B087286*

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Researchers, scientists, and drug development professionals often encounter complex chemical nomenclature. A critical aspect of this is the correct identification and differentiation of chemical compounds. This guide addresses the distinct identities of **Ethyl 2-(3-bromophenyl)acetate** and Ethyl 3-bromobenzoylformate, clarifying that they are not synonyms but fundamentally different molecules with distinct structural and chemical properties.

A thorough analysis of the chemical structures and molecular formulas for **Ethyl 2-(3-bromophenyl)acetate** and Ethyl 3-bromobenzoylformate reveals that these are two unique compounds. The assertion that Ethyl 3-bromobenzoylformate is a synonym for **Ethyl 2-(3-bromophenyl)acetate** is incorrect.

Molecular Structure and Formula Comparison

A direct comparison of the key identifiers for each compound underscores their differences:

Property	Ethyl 2-(3-bromophenyl)acetate	Ethyl 3-bromobenzoylformate
Molecular Formula	C ₁₀ H ₁₁ BrO ₂	C ₁₀ H ₉ BrO ₃ [1]
Molecular Weight	243.1 g/mol [2]	257.08 g/mol [1]
Core Structure	Phenylacetate	Benzoylformate
Key Functional Groups	Ester, Bromophenyl	Ester, Ketone, Bromophenyl

As the table indicates, the molecular formulas are distinct. Ethyl 3-bromobenzoylformate possesses an additional oxygen atom, which is part of a ketone functional group, a feature absent in **Ethyl 2-(3-bromophenyl)acetate**.

Structural Elucidation

To visualize the structural differences, the following diagrams are provided:

Figure 1: Chemical structure of **Ethyl 2-(3-bromophenyl)acetate**.

Figure 2: Chemical structure of Ethyl 3-bromobenzoylformate.

The diagrams clearly illustrate that **Ethyl 2-(3-bromophenyl)acetate** is a derivative of phenylacetic acid, where an ethyl ester is attached to a phenyl ring bearing a bromine atom at the meta position. In contrast, Ethyl 3-bromobenzoylformate is a derivative of benzoylformic acid (an alpha-keto acid), featuring a bromine atom on the phenyl ring and an ethyl ester. The presence of the ketone group adjacent to the ester in Ethyl 3-bromobenzoylformate is the key structural differentiator.

Conclusion

Based on the definitive differences in their molecular formulas and chemical structures, **Ethyl 2-(3-bromophenyl)acetate** and Ethyl 3-bromobenzoylformate are distinct chemical entities. It is crucial for researchers and scientists to use the correct nomenclature to ensure clarity, reproducibility, and safety in their work. The two compounds cannot be used interchangeably, and any experimental or developmental work must be based on the specific properties of the correct molecule.

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References

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